

Lauryl Linolenate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Lauryl linolenate*

Cat. No.: *B15551935*

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Abstract

This technical guide provides a comprehensive overview of **lauryl linolenate**, the ester of lauryl alcohol and α -linolenic acid. While a specific CAS Number for **lauryl linolenate** is not readily available in public databases, this document compiles essential information on its constituent parts, predicted properties, potential synthesis methodologies, and likely biological activities based on related compounds. This guide is intended for researchers, scientists, and drug development professionals interested in the potential applications of omega-3 fatty acid esters.

Introduction

Lauryl linolenate, systematically known as dodecyl (9Z,12Z,15Z)-octadeca-9,12,15-trienoate, is a fatty acid ester formed from the condensation of lauryl alcohol (dodecanol) and α -linolenic acid, an essential omega-3 fatty acid. As an ester of a well-known bioactive fatty acid, **lauryl linolenate** is of interest for its potential applications in drug delivery, cosmetics, and as a research chemical to study the effects of lipid-soluble omega-3 derivatives. This guide

summarizes the key technical information available to facilitate further research and development.

Chemical Structure and Properties

While a specific CAS number for **lauryl linolenate** has not been definitively identified in the searched databases, its chemical identity is defined by the esterification of lauryl alcohol and α -linolenic acid.

Systematic Name: dodecyl (9Z,12Z,15Z)-octadeca-9,12,15-trienoate

The physicochemical properties of **lauryl linolenate** can be inferred from its constituent molecules, presented in Table 1.

Property	Lauryl Alcohol	α -Linolenic Acid	Lauryl Linolenate (Predicted)
Systematic Name	Dodecan-1-ol	(9Z,12Z,15Z)-octadeca-9,12,15-trienoic acid	dodecyl (9Z,12Z,15Z)-octadeca-9,12,15-trienoate
CAS Number	112-53-8	463-40-1[1]	Not available
Molecular Formula	C ₁₂ H ₂₆ O	C ₁₈ H ₃₀ O ₂ [1]	C ₃₀ H ₅₄ O ₂
Molecular Weight	186.34 g/mol	278.43 g/mol [1]	446.75 g/mol
Appearance	White solid	Colorless liquid[1]	Likely a colorless to pale yellow oily liquid
Solubility	Insoluble in water, soluble in organic solvents	Insoluble in water, soluble in organic solvents	Predicted to be insoluble in water and soluble in nonpolar organic solvents

Synthesis of Lauryl Linolenate

Detailed experimental protocols for the synthesis of **lauryl linolenate** are not widely published. However, based on standard esterification methods for similar fatty acid esters, both chemical

and enzymatic routes are feasible.

Chemical Synthesis: Fischer Esterification

A plausible method for the chemical synthesis of **lauryl linolenate** is the Fischer esterification of α -linolenic acid with lauryl alcohol in the presence of an acid catalyst.

Reaction:



Experimental Protocol:

- **Reactant Mixture:** In a round-bottom flask, combine α -linolenic acid and lauryl alcohol in a suitable molar ratio (e.g., 1:1.2 to favor ester formation).
- **Solvent and Catalyst:** Dissolve the reactants in a non-polar solvent such as toluene to facilitate the removal of water via a Dean-Stark apparatus. Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid or sulfuric acid.
- **Reaction Conditions:** Heat the mixture to reflux with continuous stirring. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** Upon completion, cool the reaction mixture and neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution). Wash the organic layer with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel using a non-polar eluent system (e.g., hexane/ethyl acetate gradient) to yield pure **lauryl linolenate**.

Enzymatic Synthesis

Enzymatic synthesis offers a milder and more specific alternative to chemical methods, often proceeding under more environmentally friendly conditions. Lipases are commonly employed for the esterification of fatty acids.

Experimental Protocol:

- **Enzyme Selection:** Immobilized lipases, such as *Candida antarctica* lipase B (Novozym 435), are often effective for this type of esterification[2].
- **Reaction Medium:** The reaction can be performed in a solvent-free system or in a non-polar organic solvent like hexane or isooctane to minimize side reactions.
- **Substrate Preparation:** Combine lauryl alcohol and α -linolenic acid in the desired molar ratio in the reaction vessel.
- **Enzymatic Reaction:** Add the immobilized lipase to the substrate mixture. The reaction is typically carried out at a controlled temperature (e.g., 40-60°C) with constant agitation to ensure proper mixing.
- **Water Removal:** The water produced during the esterification can inhibit the enzyme and shift the equilibrium back towards the reactants. It can be removed by applying a vacuum or by using molecular sieves.
- **Monitoring and Purification:** Monitor the reaction progress using TLC or GC. Once the reaction reaches equilibrium or completion, the immobilized enzyme can be easily removed by filtration. The product can then be purified as described in the chemical synthesis section.

Applications in Drug Development

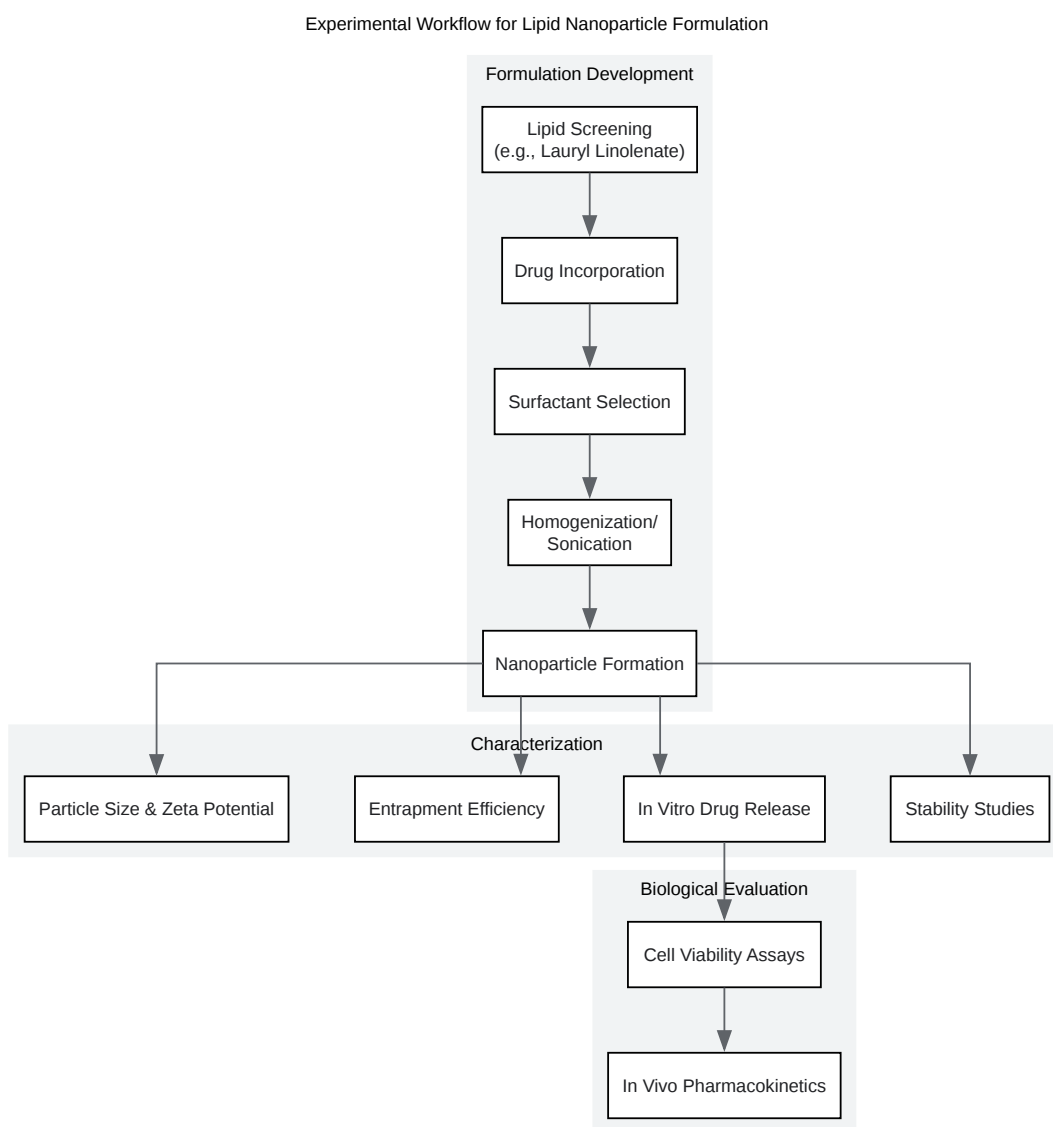
While specific research on **lauryl linolenate** in drug delivery is limited, its properties as a lipid ester of an omega-3 fatty acid suggest several potential applications.

Lipid-Based Drug Delivery Systems

Lauryl linolenate could serve as a lipid component in various drug delivery systems, such as:

- **Solid Lipid Nanoparticles (SLNs) and Nanostructured Lipid Carriers (NLCs):** These systems are used to enhance the oral bioavailability and provide controlled release of poorly water-soluble drugs[3]. As a lipid, **lauryl linolenate** could be part of the lipid matrix.
- **Self-Emulsifying Drug Delivery Systems (SEDDES):** These formulations form fine oil-in-water emulsions upon gentle agitation in aqueous media, improving the solubility and absorption of lipophilic drugs.

The workflow for developing such lipid-based nanoparticles is depicted in the following diagram.



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A generalized workflow for developing and evaluating lipid-based drug delivery systems.

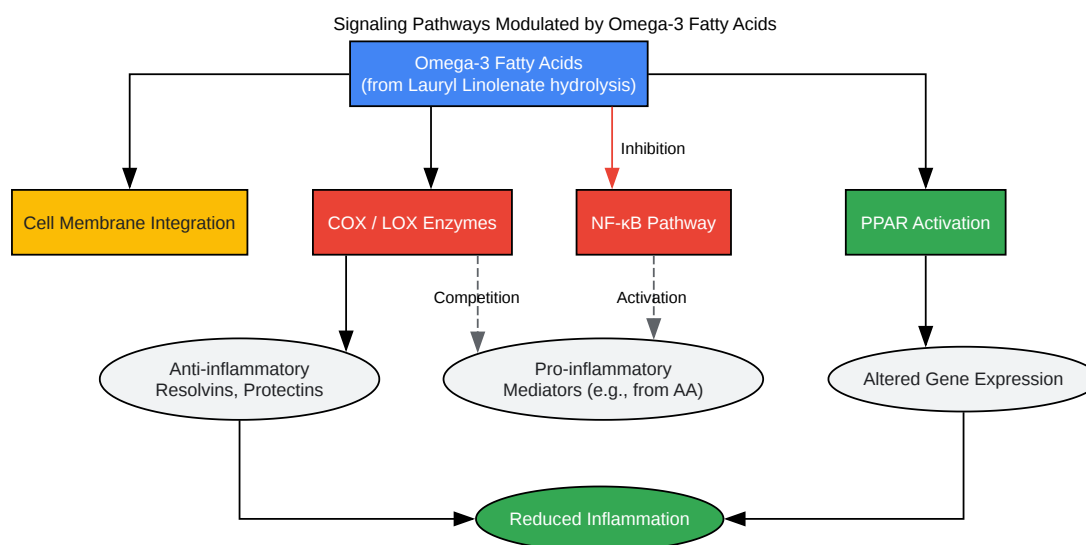
Potential Biological Activity and Signaling Pathways

The biological effects of **lauryl linolenate** are expected to be primarily driven by its α -linolenic acid moiety. Omega-3 fatty acids are known to modulate various signaling pathways, particularly those involved in inflammation[4][5].

Upon cellular uptake and subsequent hydrolysis by esterases, **lauryl linolenate** would release lauryl alcohol and α -linolenic acid. α -Linolenic acid can then be converted into longer-chain omega-3 fatty acids like eicosapentaenoic acid (EPA) and docosahexaenoic acid (DHA), which are precursors to a range of bioactive lipid mediators. These mediators can influence inflammatory responses through several mechanisms, including:

- **Inhibition of Pro-inflammatory Eicosanoid Production:** Omega-3 fatty acids compete with the omega-6 fatty acid arachidonic acid for the same metabolic enzymes (cyclooxygenases and lipoxygenases), leading to a decrease in the production of pro-inflammatory prostaglandins and leukotrienes[5].
- **Activation of Anti-inflammatory Pathways:** Omega-3 fatty acids can activate anti-inflammatory transcription factors such as peroxisome proliferator-activated receptors (PPARs)[5].
- **Modulation of Inflammatory Signaling Cascades:** They can inhibit the activation of pro-inflammatory transcription factors like NF- κ B[5][6].

The following diagram illustrates the general signaling pathways modulated by omega-3 fatty acids.



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General signaling pathways influenced by omega-3 fatty acids like α -linolenic acid.

Conclusion

Lauryl linolenate is a lipid of interest due to its composition of lauryl alcohol and the essential omega-3 fatty acid, α -linolenic acid. While a dedicated CAS number and extensive experimental data are currently lacking in public databases, this guide provides a foundational understanding of its structure, probable properties, and potential synthesis routes. Its likely biological activities, stemming from the α -linolenic acid moiety, position it as a candidate for further investigation in drug delivery and as a tool for studying lipid signaling. Further research is warranted to isolate and characterize **lauryl linolenate** and to explore its specific applications in the pharmaceutical and life sciences.

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